

Proper Disposal Procedures for DNQX (6,7-Dinitroquinoxaline-2,3-dione)

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Compound of Interest

Compound Name: *Dnqx*

Cat. No.: *B373922*

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This guide provides essential safety and logistical information for the proper handling and disposal of **DNQX** (CAS Number: 2379-57-9) and its common salt form, **DNQX** disodium salt. The procedures outlined are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Immediate Safety and Handling Precautions

DNQX is considered a hazardous substance and is toxic if swallowed, in contact with skin, or if inhaled[1]. It is crucial to handle this compound with care in a controlled laboratory environment.

General Handling:

- Ventilation: Always use **DNQX** in a well-ventilated area[2].
- Personal Contact: Avoid all personal contact, including inhalation of dust[2]. Do not eat, drink, or smoke when handling the product[1][2].
- PPE: Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves (such as nitrile or butyl rubber), and a lab coat or overalls.
- Hand Washing: Always wash hands thoroughly with soap and water after handling.

- Containers: Keep containers securely sealed when not in use and protect them from physical damage.

Chemical and Safety Data Summary

The following tables summarize key quantitative data for **DNQX** and its disodium salt, providing a quick reference for laboratory personnel.

Table 1: Physicochemical Properties

Property	DNQX	DNQX Disodium Salt
Chemical Name	6,7-Dinitroquinoxaline-2,3-dione	6,7-Dinitroquinoxaline-2,3-dione disodium salt
CAS Number	2379-57-9	2379-57-9
Molecular Weight	252.14 g/mol	296.10 g/mol
Appearance	Solid	Dark brown solid

| Solubility | DMSO: 5 mg/mLDMF: 12 mg/mL | Water: 100 mM (approx. 30 mg/mL) |

Table 2: Hazard and Safety Information

Hazard Information	Recommendations and Precautions
Hazard Class	Toxic if swallowed, in contact with skin, or inhaled. Combustible solid.
Personal Protective Equipment (PPE)	Safety glasses, chemical goggles, protective gloves (polychloroprene, nitrile rubber, butyl rubber), lab coat/apron.
Storage	Store in original, tightly sealed containers in a cool, dry, well-ventilated area away from incompatible materials. Recommended storage temperature: 2-8°C.

| Spill Procedures | Minor Spills: Remove ignition sources. Use dry clean-up procedures to avoid generating dust. Collect residue in a sealed, labeled container for disposal. Major Spills: Alert personnel and emergency responders. Wear protective clothing. Prevent spillage from entering drains or water courses. |

Step-by-Step Disposal Protocol

The recommended disposal method for **DNQX** is through a licensed waste management authority. Do not dispose of **DNQX** in the sanitary sewer or regular trash.

Step 1: Waste Identification and Segregation

- Solid Waste: Collect any solid **DNQX**, contaminated materials (e.g., weigh boats, contaminated gloves, wipes), and residues into a dedicated, sealed plastic bag or container.
- Liquid Waste: Collect solutions containing **DNQX** in a clearly labeled, sealed, and chemically compatible waste container.
- Empty Containers: Empty containers may contain residual dust that can be an explosion hazard if exposed to an ignition source. Decontaminate empty containers before disposal or dispose of them as hazardous waste. Do not cut, drill, grind, or weld such containers.

Step 2: Labeling

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "6,7-Dinitroquinoxaline-2,3-dione (**DNQX**)".
- Include concentration and solvent information for liquid waste.

Step 3: Storage

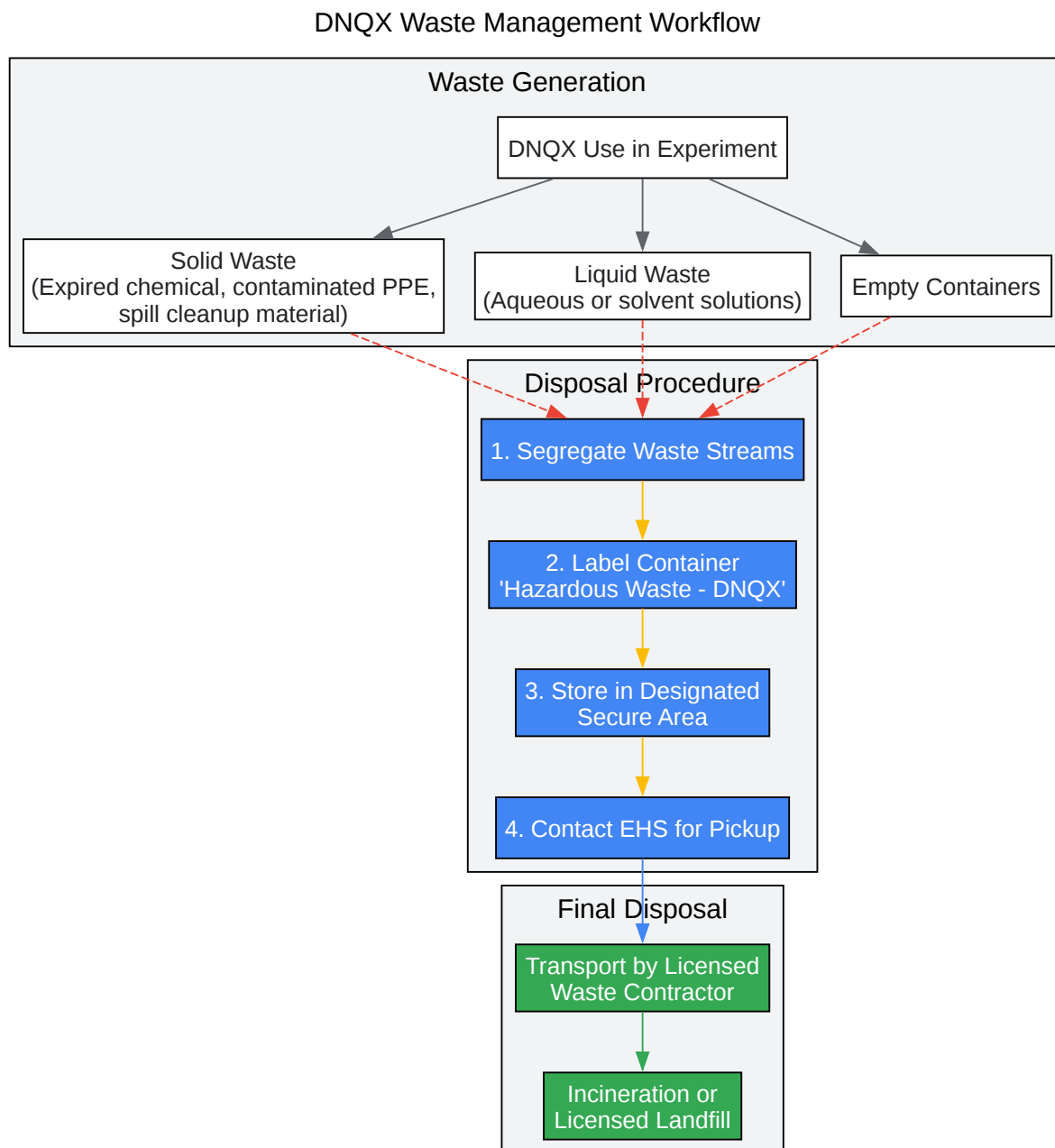
- Store the sealed waste containers in a designated, secure hazardous waste accumulation area.
- Ensure the storage area is cool, dry, and away from incompatible materials.

Step 4: Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste management contractor to arrange for pickup and disposal.
- The recommended disposal methods are incineration in a licensed facility (after mixing with a suitable combustible material) or burial in a licensed landfill.
- Provide the waste contractor with the Safety Data Sheet (SDS) for **DNQX**.

DNQX Waste Management Workflow

The following diagram illustrates the decision-making process for the proper management and disposal of **DNQX** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **DNQX** waste.

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References

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- 2. datasheets.scbt.com [datasheets.scbt.com]
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